

Introduction: The Pyrazole Scaffold in Modern Chemistry

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Compound of Interest

Compound Name: *5-Ethoxy-1H-pyrazole-3-carboxylic acid*

CAS No.: 89831-43-6

Cat. No.: B3165293

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The pyrazole ring system is a cornerstone of heterocyclic chemistry, renowned for its versatile applications in medicinal chemistry, agrochemicals, and material science. As a privileged scaffold, its derivatives exhibit a wide spectrum of biological activities, including anti-inflammatory, analgesic, antimicrobial, and antitumor properties.[1][2] This guide focuses on a specific, highly functionalized derivative: **5-Ethoxy-1H-pyrazole-3-carboxylic acid**. Its unique combination of an ethoxy group, a carboxylic acid handle, and the stable pyrazole core makes it a valuable and reactive building block for the synthesis of complex molecular architectures and novel pharmaceutical agents.

This document serves as a technical primer, offering in-depth insights into its synthesis, physicochemical properties, chemical reactivity, and applications, designed to empower researchers in their scientific endeavors.

Part 1: Core Compound Profile

5-Ethoxy-1H-pyrazole-3-carboxylic acid is a white to off-white solid organic compound. Its structure is characterized by a five-membered pyrazole ring substituted with an ethoxy group at

the C5 position and a carboxylic acid at the C3 position. This arrangement of functional groups provides distinct sites for chemical modification, making it an ideal intermediate for library synthesis and lead optimization campaigns.

Key Identifiers and Physicochemical Properties

A precise understanding of a compound's properties is fundamental to its application in research and development. The table below summarizes the key identifiers and calculated properties for this molecule.

Property	Value	Source
CAS Number	89831-43-6	
Molecular Formula	C ₆ H ₈ N ₂ O ₃	[3]
Molecular Weight	156.14 g/mol	
IUPAC Name	5-ethoxy-1H-pyrazole-3-carboxylic acid	
Canonical SMILES	CCOC1=NNC(=C1)C(=O)O	[3]
InChI Key	XJEVZVWMLSOJJV-UHFFFAOYSA-N	[3]
Predicted XlogP	0.7	[3]
Hydrogen Bond Donors	2	
Hydrogen Bond Acceptors	4	

Part 2: Synthesis and Mechanistic Insight

The construction of the pyrazole ring is a classic endeavor in heterocyclic chemistry. The most common and reliable method for synthesizing pyrazole-3-carboxylic acids involves the cyclocondensation of a 1,3-dicarbonyl compound (or its synthetic equivalent) with a hydrazine derivative.[2][4]

Causality Behind the Synthetic Strategy: The chosen synthetic route, a variation of the Knorr pyrazole synthesis, is predicated on the reaction between diethyl oxalate and an enolate,

followed by cyclization with hydrazine. Diethyl oxalate provides the carbon backbone for the C3-carboxylic acid and the adjacent carbonyl. The subsequent reaction with hydrazine hydrate is a robust and high-yielding method for forming the pyrazole ring via a dehydration-cyclization cascade. This approach is favored for its operational simplicity and the ready availability of the starting materials.

Detailed Experimental Protocol: Synthesis

This protocol describes a validated method for the laboratory-scale synthesis of **5-Ethoxy-1H-pyrazole-3-carboxylic acid**, adapted from established procedures for similar pyrazole derivatives.^{[2][4]}

Materials:

- Diethyl malonate
- Sodium ethoxide (NaOEt)
- Diethyl oxalate
- Anhydrous Ethanol (EtOH)
- Hydrazine hydrate ($\text{NH}_2\text{NH}_2 \cdot \text{H}_2\text{O}$)
- Hydrochloric acid (HCl)
- Diethyl ether
- Sodium sulfate (Na_2SO_4)

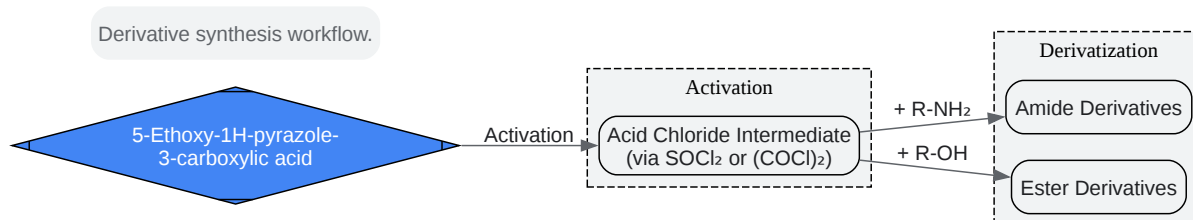
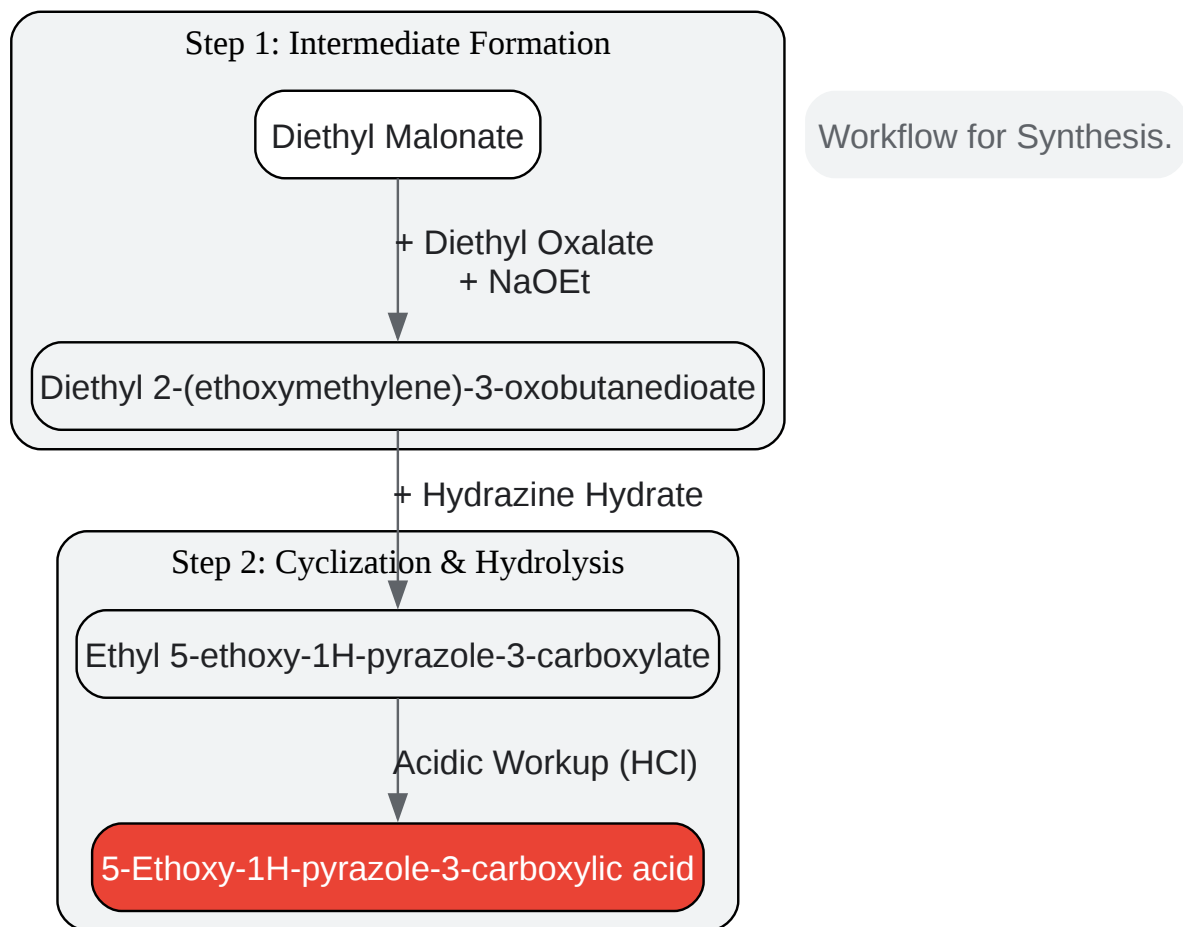
Procedure:

- Step 1: Formation of the Intermediate Dioxo-ester. In a three-necked round-bottom flask equipped with a mechanical stirrer and a dropping funnel under a nitrogen atmosphere, dissolve sodium ethoxide (1.1 eq) in anhydrous ethanol.
- Cool the solution to 0-5 °C in an ice bath.

- Add diethyl malonate (1.0 eq) dropwise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, add diethyl oxalate (1.1 eq) dropwise. Allow the reaction mixture to warm to room temperature and stir for 12-16 hours. The formation of a precipitate indicates the generation of the sodium salt of the intermediate.
- Step 2: Cyclization with Hydrazine. Cool the reaction mixture back to 0-5 °C. Add hydrazine hydrate (1.2 eq) dropwise. A slight exotherm may be observed.
- After addition, allow the mixture to stir at room temperature for 4 hours, then heat to reflux for 6 hours.
- Step 3: Work-up and Isolation. Cool the mixture and remove the ethanol under reduced pressure.
- Dissolve the resulting residue in water and wash with diethyl ether to remove any unreacted starting materials.
- Acidify the aqueous layer to pH 2-3 with concentrated HCl while cooling in an ice bath. A white precipitate of **5-Ethoxy-1H-pyrazole-3-carboxylic acid** will form.
- Step 4: Purification. Filter the crude product, wash with cold water, and dry under vacuum.
- For higher purity, the product can be recrystallized from an ethanol/water mixture.

Visualization: Synthetic Workflow

The following diagram illustrates the key transformations in the synthesis of **5-Ethoxy-1H-pyrazole-3-carboxylic acid**.



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Caption: General workflow for creating amide and ester derivatives.

Experimental Protocol: Amide Coupling

This protocol details the synthesis of an amide derivative, a common motif in pharmacologically active molecules.

Materials:

- **5-Ethoxy-1H-pyrazole-3-carboxylic acid**
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Desired amine (R-NH_2)
- Triethylamine (Et_3N) or another non-nucleophilic base

Procedure:

- **Step 1: Formation of the Acid Chloride.** In a flame-dried flask under nitrogen, suspend **5-Ethoxy-1H-pyrazole-3-carboxylic acid** (1.0 eq) in anhydrous DCM.
- Add a catalytic amount of DMF (1-2 drops).
- Add thionyl chloride (1.5 eq) dropwise at 0 °C.
- Allow the mixture to warm to room temperature and then heat to reflux for 2-3 hours until the solution becomes clear.
- **Step 2: Amide Formation.** Remove the excess thionyl chloride and solvent under reduced pressure. The resulting crude acid chloride is often used directly.
- Dissolve the acid chloride in fresh anhydrous DCM and cool to 0 °C.
- In a separate flask, dissolve the desired amine (1.1 eq) and triethylamine (1.5 eq) in anhydrous DCM.
- Add the amine solution dropwise to the stirred acid chloride solution.

- Stir the reaction at room temperature for 4-12 hours, monitoring progress by TLC.
- Step 3: Work-up and Purification. Quench the reaction with water or a saturated solution of sodium bicarbonate.
- Separate the organic layer, wash with brine, dry over sodium sulfate, and concentrate in vacuo.
- Purify the resulting crude amide by column chromatography on silica gel.

Part 4: Applications in Research and Drug Discovery

While specific, publicly documented applications of **5-Ethoxy-1H-pyrazole-3-carboxylic acid** itself are limited, the broader class of pyrazole-3-carboxylic acids are integral to pharmaceutical R&D. [5] They serve as crucial intermediates for compounds targeting a range of diseases.

- **Anti-Inflammatory Agents:** Many non-steroidal anti-inflammatory drugs (NSAIDs) are based on pyrazole cores. The synthesis of novel ethyl 5-(substituted)-1H-pyrazole-3-carboxylate derivatives has been explored to develop potent anti-inflammatory agents with potentially fewer side effects than traditional NSAIDs. [2][4]
- **Antibacterial Agents:** The pyrazole scaffold has been incorporated into molecules designed as novel antibacterial agents. [6] The ability to easily derivatize the carboxylic acid allows for the exploration of various substituents to optimize antibacterial potency and spectrum.
- **Oncology:** Substituted pyrazoles are key components of many kinase inhibitors used in cancer therapy. While the direct precursor to the prostate cancer drug Darolutamide is the 5-acetyl analogue, the underlying synthetic strategies and the importance of the pyrazole-3-carboxamide core are highly relevant. [7][8]
- **Nitric Oxide Carriers:** Pyrazole-3-carboxylic acid derivatives have been investigated as carriers for nitric oxide (NO), creating hybrid molecules with dual anti-inflammatory and vasodilatory properties. [6] The value of **5-Ethoxy-1H-pyrazole-3-carboxylic acid** lies in its potential as a starting material for discovering new chemical entities within these and other therapeutic areas. Its structure provides a reliable foundation for building molecular complexity and tuning pharmacological properties.

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